

Essential Safety and Operational Guide for Handling Feroline

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Compound of Interest

Compound Name: Feroline

Cat. No.: B1238008

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This document provides immediate, essential safety and logistical information for handling the chemical compound **Feroline** (CAS No. 39380-12-6). The following guidelines are intended for researchers, scientists, and drug development professionals. Given the absence of a comprehensive Safety Data Sheet (SDS), a precautionary approach is mandated. Treat **Feroline** as a potentially hazardous substance.

Chemical and Physical Properties of Feroline

Property	Value	Source
CAS Number	39380-12-6	[1] [2] [3] [4] [5]
Molecular Formula	C ₂₂ H ₃₀ O ₄	[1] [2] [3] [5]
Molecular Weight	358.47 g/mol	[2] [3] [5]
Physical Form	Solid	[1]
Storage Temperature	2-8°C	[5]
Known Biological Activity	Estrogenic activity; agonist for farnesoid X receptor (FXR). [1] [2] [4]	

Immediate Actions and Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **Feroline**. The following PPE is mandatory to minimize exposure.

PPE Category	Item	Specification	Rationale
Hand Protection	Nitrile Gloves	Powder-free, disposable.	Prevents skin contact.
Body Protection	Laboratory Coat	Long-sleeved, fully buttoned.	Protects skin and personal clothing from contamination.
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1-compliant.	Protects eyes from splashes and airborne particles.
Respiratory Protection	Use in a well-ventilated area or fume hood.	A NIOSH-approved respirator may be necessary for handling powders or creating aerosols.	Minimizes inhalation of the compound.

Experimental Protocol: Handling Feroline

Adherence to this operational workflow is critical for the safe handling of **Feroline**.

1. Preparation and Engineering Controls:

- Designated Area: All handling of **Feroline** must occur in a designated and clearly marked area, such as a chemical fume hood, to contain any potential spills or airborne particles.
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible. Have a chemical spill kit available.

2. Handling the Compound:

- Donning PPE: Before entering the designated area, don all required PPE.
- Weighing: When weighing the solid compound, use a containment balance enclosure or conduct the operation within a fume hood to prevent the dispersal of powder.
- Dissolving: When preparing solutions, add the solvent to the solid slowly to avoid splashing.

3. Post-Handling Procedures:

- Decontamination: Decontaminate all surfaces and equipment after use with an appropriate solvent and then a detergent solution.
- Doffing PPE: Remove PPE in a manner that avoids contaminating yourself. Dispose of disposable items in the designated hazardous waste stream.

Logical Relationship for Safe Handling of **Feroline**

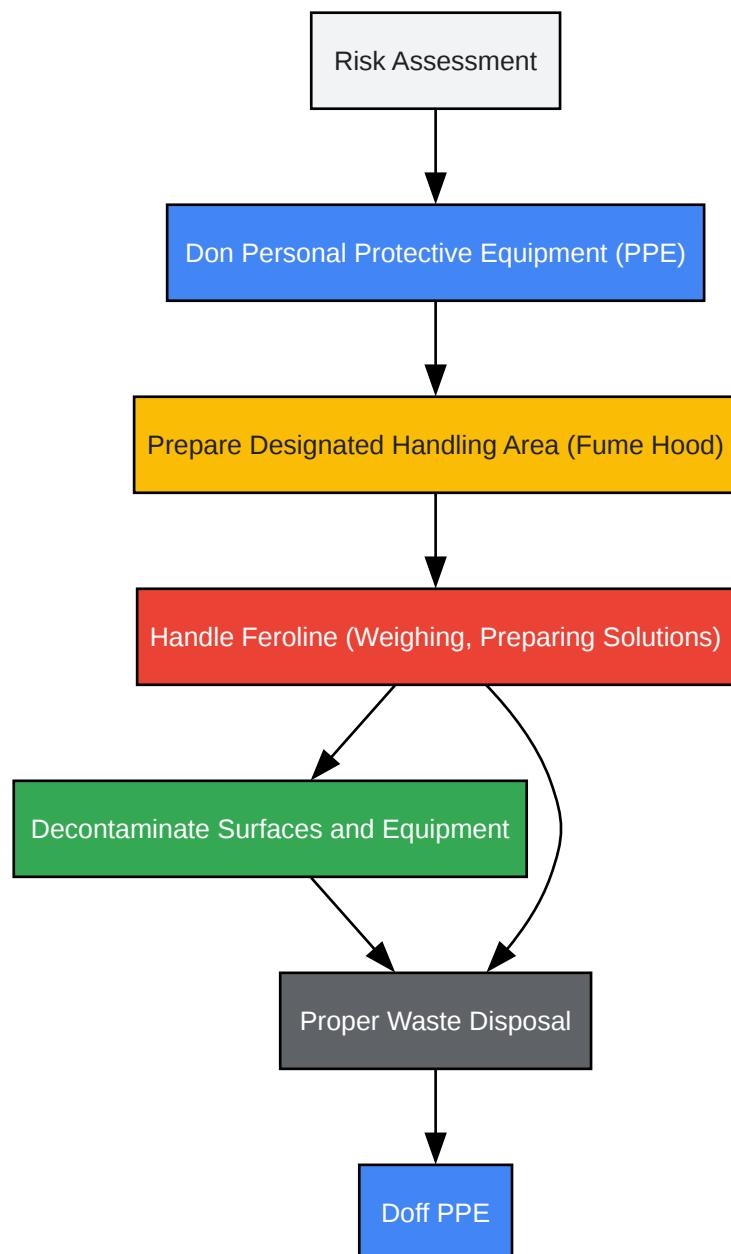


Figure 1: Logical Workflow for Safe Feroline Handling

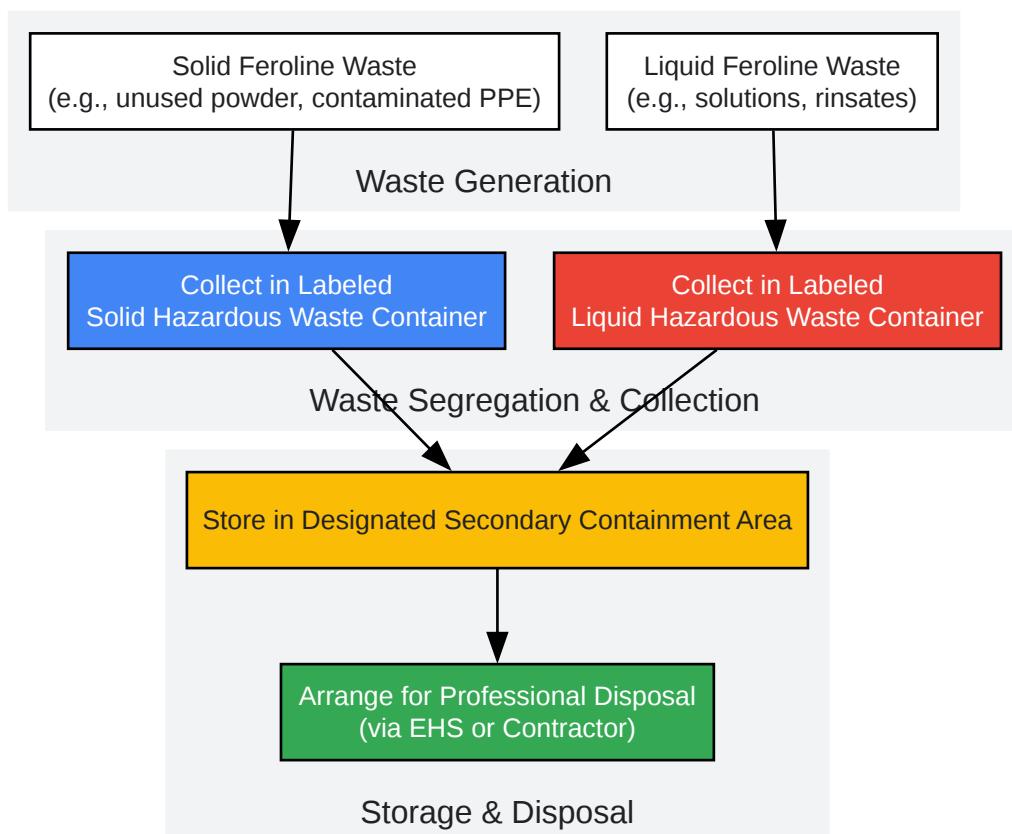


Figure 2: Feroline Waste Disposal Workflow

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